

# Application Notes and Protocols for ADOS-2 in Clinical Trials

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed guide for the standardized administration and setup of the Autism Diagnostic Observation Schedule, Second Edition (**ADOS**-2) in the context of clinical trials. Adherence to these protocols is crucial for ensuring the reliability and validity of data collected across multiple sites and time points.

## **Introduction to ADOS-2**

The Autism Diagnostic Observation Schedule, Second Edition (ADOS-2) is a semi-structured, standardized assessment of communication, social interaction, play, and restricted and repetitive behaviors associated with Autism Spectrum Disorder (ASD).[1] It is considered a "gold standard" observational assessment for ASD.[2] The ADOS-2 consists of five modules, each tailored to the specific age and language level of the individual being assessed.[1]

## **ADOS-2 Modules and Participant Selection**

The appropriate **ADOS**-2 module must be selected for each participant based on their chronological age and expressive language level. A thorough screening of participants is essential before scheduling the **ADOS**-2 administration.

Table 1: ADOS-2 Module Selection Criteria



Module	Chronological Age	Expressive Language Level
Toddler Module	12 to 30 months	No speech to simple phrases
Module 1	31 months and older	No speech to simple phrases
Module 2	Any age	Phrase speech but not verbally fluent
Module 3	Children and young adolescents	Verbally fluent
Module 4	Older adolescents and adults	Verbally fluent

Source: WPS, 2023[1]

## **Required Materials and Setup**

A complete **ADOS**-2 kit is required for administration. Each module has a specific set of stimulus materials.

#### Room Setup:

- The assessment should be conducted in a quiet, well-lit room, free from distractions.
- Furnishings should be minimal, typically including a table and two chairs for the administrator and the participant (and a caregiver, if present).
- All necessary stimulus materials for the selected module should be organized and easily accessible to the administrator, but out of the participant's immediate reach to maintain control over the presentation of tasks.

# Experimental Protocols: Administration and Scoring General Administration Protocol

 Participant and Caregiver Introduction: Greet the participant and caregiver, explain the purpose of the assessment in age-appropriate terms, and obtain informed consent.



- Module Administration: Administer the selected module according to the procedures outlined
  in the ADOS-2 manual. The administration is semi-structured, allowing for flexibility in the
  order of activities to maintain rapport and engagement. The administration of each module is
  designed to take approximately 40 to 60 minutes.[1]
- Observation and Note-Taking: Throughout the administration, the examiner should take detailed notes on the participant's behaviors, particularly those related to social interaction, communication, play, and restricted or repetitive behaviors.
- Scoring: Immediately following the administration, the examiner uses their notes to score the
  participant's behaviors according to the coding guidelines in the ADOS-2 manual. Each
  scored behavior is rated on a scale, typically from 0 to 3, indicating the severity or frequency
  of the behavior.[3]

## **Detailed Module Activities**

The following tables provide a high-level overview of the activities within each module. For detailed administration and coding instructions, refer to the official **ADOS**-2 manual.

Table 2: Toddler Module Activities



Activity	Description
Free Play	Observation of spontaneous play and interaction with toys and the examiner.
Blocking Toy Play	Assessing the child's response to the examiner blocking access to a desired toy.
Response to Name	Evaluating the child's response to their name being called.
Bubble Play	Observing social engagement and requests during a bubble activity.
Anticipation of a Routine with Objects	Assessing the child's anticipation of a simple, repetitive action with an object.
Responsive Social Smile	Eliciting a social smile from the child.
Bath Time	A pretend play scenario to observe symbolic play and social interaction.
Imitation	Assessing the child's ability to imitate simple actions.
Snack	Observing social and communication behaviors during a snack time.

Table 3: Module 1 Activities



Activity	Description
Free Play	Observation of spontaneous play and interaction with toys and the examiner.
Response to Name	Evaluating the child's response to their name being called.
Response to Joint Attention	Assessing the child's ability to follow the examiner's gaze and point.
Bubble Play	Observing social engagement and requests during a bubble activity.
Anticipation of a Routine with Objects	Assessing the child's anticipation of a simple, repetitive action with an object.
Responsive Social Smile	Eliciting a social smile from the child.
Birthday Party	A pretend play scenario to observe symbolic play, social interaction, and communication.
Imitation	Assessing the child's ability to imitate simple actions.
Snack	Observing social and communication behaviors during a snack time.

Table 4: Module 2 Activities



Activity	Description
Construction Task	A cooperative task to observe social interaction and communication.
Response to Name	Evaluating the individual's response to their name being called.
Make-Believe Play	A pretend play scenario to observe imagination and social interaction.
Joint Interactive Play	A cooperative play activity to assess reciprocal social interaction.
Conversation	Assessing conversational skills on various topics.
Response to Joint Attention	Assessing the ability to follow the examiner's gaze and point.
Demonstration Task	Observing the ability to explain and demonstrate how to do something.
Description of a Picture	Assessing descriptive language skills and the ability to take another's perspective.
Telling a Story from a Book	Evaluating narrative skills and comprehension.
Birthday Party	A pretend play scenario to observe symbolic play and social interaction.
Snack	Observing social and communication behaviors during a snack time.

Table 5: Module 3 Activities



Activity	Description
Construction Task	A cooperative task to observe social interaction and communication.
Make-Believe Play	A pretend play scenario to observe imagination and social interaction.
Joint Interactive Play	A cooperative play activity to assess reciprocal social interaction.
Demonstration Task	Observing the ability to explain and demonstrate how to do something.
Description of a Picture	Assessing descriptive language skills and the ability to take another's perspective.
Telling a Story from a Book	Evaluating narrative skills and comprehension.
Cartoons	Observing reactions and comments to a wordless cartoon.
Conversation and Reporting	Assessing conversational skills and the ability to report on past events.
Emotions	Discussing and identifying emotions in self and others.
Social Difficulties and Annoyance	Discussing social challenges and sources of frustration.
Friends, Relationships, and Marriage	Exploring understanding of social relationships.
Loneliness	Discussing feelings of loneliness.
Creating a Story	A creative task to assess imagination and narrative skills.

Table 6: Module 4 Activities



Activity	Description
Construction Task	A cooperative task to observe social interaction and communication.
Telling a Story from a Book	Evaluating narrative skills and comprehension.
Description of a Picture	Assessing descriptive language skills and the ability to take another's perspective.
Conversation and Reporting	Assessing conversational skills and the ability to report on past events.
Current Work or School	Discussing experiences and challenges in a work or school environment.
Social Difficulties and Annoyance	Discussing social challenges and sources of frustration.
Emotions	Discussing and identifying emotions in self and others.
Demonstration Task	Observing the ability to explain and demonstrate how to do something.
Cartoons	Observing reactions and comments to a wordless cartoon.
Break	Observing social interaction during an unstructured break.
Daily Living	Discussing daily routines and challenges.
Friends, Relationships, and Marriage	Exploring understanding of social relationships.
Loneliness	Discussing feelings of loneliness.
Plans and Hopes	Discussing future aspirations and plans.
Creating a Story	A creative task to assess imagination and narrative skills.

# **Data Presentation: Scoring and Classification**







The **ADOS**-2 yields scores in two main domains: Social Affect (SA) and Restricted and Repetitive Behaviors (RRB). These scores are summed to create a total score, which is then compared to cutoff scores to determine a diagnostic classification.

Table 7: ADOS-2 Diagnostic Classification Cutoff Scores for Modules 1-4



Module	Domain	Non-Spectrum	Autism Spectrum	Autism
Module 1	Social Affect (SA)	_		
Restricted/Repeti tive Behavior (RRB)				
Total	0-10	11-15	16+	_
Module 2	Social Affect (SA)			
Restricted/Repeti tive Behavior (RRB)				
Total	0-6	7-8	9+	
Module 3	Social Affect (SA)			_
Restricted/Repeti tive Behavior (RRB)		_		
Total	0-6	7-9	10+	
Module 4	Communication	0-1	2	3+
Reciprocal Social Interaction	0-3	4-6	7+	_
Communication + Reciprocal Social Interaction Total	0-4	5-6	7+	

Note: For Module 4, an individual must meet the cutoff in all three areas (Communication, Reciprocal Social Interaction, and the combined total) for a classification of Autism or Autism



Spectrum. Source: Adapted from ADOS-2 Manual.

Table 8: ADOS-2 Toddler Module "Range of Concern" Scores

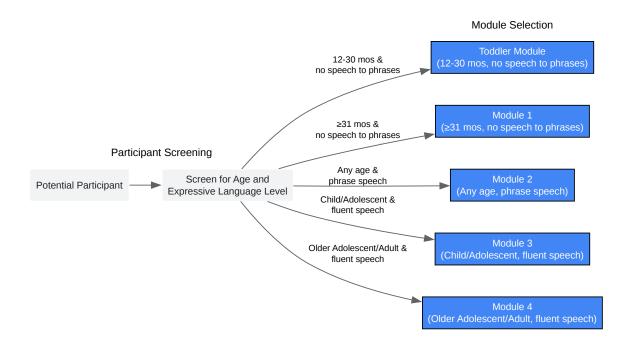
Algorithm	Little-to-No Concern	Mild-to-Moderate Concern	Moderate-to-Severe Concern
Younger/Older with Few to No Words	0-9	10-13	14+
Older with Some Words	0-7	8-11	12+

Source: State of Michigan Department of Community Health Autism Application – **ADOS**-2 Initial Evaluation.[4]

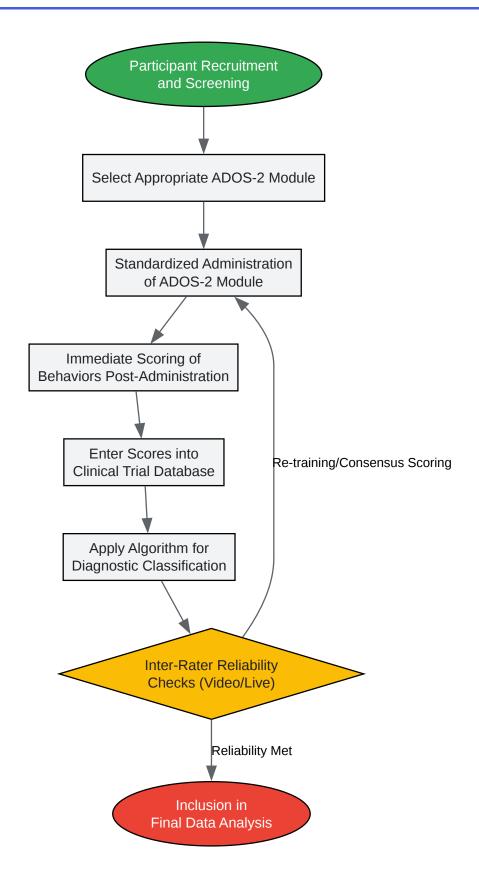
## **Visualization of Clinical Trial Workflow**

The following diagrams illustrate the key processes for implementing the **ADOS**-2 in a clinical trial setting.









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## References

- 1. wpspublish.com [wpspublish.com]
- 2. youtube.com [youtube.com]
- 3. youtube.com [youtube.com]
- 4. michigan.gov [michigan.gov]
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